

Physical and chemical properties of lead(II) antimonate.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Lead antimonate*

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Lead(II) Antimonate: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Lead(II) antimonate, historically known as Naples yellow, is an inorganic compound with a rich history as a vibrant yellow pigment in art and ceramics.^[1] Beyond its artistic applications, its semiconductor and electrochemical properties are of interest in various scientific and industrial fields. This technical guide provides a comprehensive overview of the physical and chemical properties of lead(II) antimonate, along with methodologies for its synthesis and characterization.

Physical and Chemical Properties

Lead(II) antimonate is an orange-yellow powder that is notable for its insolubility in water and dilute acids.^{[2][3]} Several chemical formulas have been attributed to this compound, including $\text{Pb}_2(\text{Sb}_2\text{O}_7)$ and $\text{Pb}_3(\text{SbO}_4)_2$, reflecting the complexity of its composition which can be influenced by the manufacturing process.^{[1][2][3]} The most commonly cited chemical formula is $\text{Pb}_2\text{Sb}_2\text{O}_7$, which corresponds to a pyrochlore crystal structure.^{[4][5]}

Quantitative Data

The following tables summarize the key quantitative physical and chemical properties of lead(II) antimonate. It is important to note that specific values for melting and boiling points are not

readily available in the literature, likely due to the compound's tendency to decompose at high temperatures.

Property	Value	Source
Molecular Formula	$\text{O}_8\text{Pb}_3\text{Sb}_2$ / $\text{Pb}_2\text{Sb}_2\text{O}_7$	[2][3][6]
Molecular Weight	993.12 g/mol	[3][6]
Appearance	Orange-yellow powder	[2][3]
Density	6.58 g/cm ³	[3]
Solubility	Insoluble in water and dilute acids. Slightly soluble in hydrochloric acid.	[1][2][3]

Property	Description	Source
Crystal Structure	Pyrochlore	[4][5][7]
Stability	Stable under normal conditions of use, storage, and transport.	[8]
Reactivity	May react with strong oxidizing agents. Can darken with high temperatures or exposure to iron or sulfur compounds.	[1][8]

Experimental Protocols

The synthesis and analysis of lead(II) antimonate can be achieved through various methods. The following sections provide an overview of common experimental methodologies.

Synthesis of Lead(II) Antimonate

Two primary methods for the synthesis of lead(II) antimonate are the precipitation method and the solid-state reaction method.

1. Precipitation Method

This method involves the reaction of soluble lead and antimony salts in an aqueous solution, followed by precipitation of the lead(II) antimonate.

- Reactants: Lead nitrate ($\text{Pb}(\text{NO}_3)_2$) and potassium antimonate ($\text{KSb}(\text{OH})_6$) are common starting materials.[\[2\]](#)[\[3\]](#)
- Procedure Outline:
 - Prepare separate aqueous solutions of lead nitrate and potassium antimonate.
 - Mix the two solutions under controlled temperature and stirring conditions.
 - Lead(II) antimonate will precipitate out of the solution.
 - The precipitate is then filtered, washed, and dried.
 - Subsequent crystallization may be performed to improve purity.[\[3\]](#)

2. Solid-State Reaction Method

This method involves the high-temperature reaction of lead and antimony oxides.

- Reactants: Lead(II) oxide (PbO) and antimony pentoxide (Sb_2O_5) or antimony trioxide (Sb_2O_3) are typically used.
- Procedure Outline:
 - The reactant powders are intimately mixed in the desired stoichiometric ratio.
 - The mixture is heated in a high-temperature furnace. The exact temperature can influence the final properties and color of the pigment.
 - The resulting product is cooled, ground, and may undergo further purification steps.

Analytical Characterization

Several analytical techniques are employed to characterize the structure and composition of lead(II) antimonate.

1. X-ray Diffraction (XRD)

XRD is a fundamental technique for determining the crystal structure of the synthesized material and confirming the formation of the desired pyrochlore phase.

- **Sample Preparation:** The powdered lead(II) antimonate sample is typically mounted on a sample holder.
- **Instrumentation:** A powder X-ray diffractometer is used to obtain the diffraction pattern.
- **Data Analysis:** The resulting diffraction pattern is compared with standard diffraction data for **lead antimonate** (e.g., from the JCPDS database) to confirm its identity and purity.

2. Raman Spectroscopy

Raman spectroscopy is a non-destructive technique used to identify the vibrational modes of the compound, providing a molecular fingerprint.

- **Sample Preparation:** A small amount of the powdered sample is placed on a microscope slide.
- **Instrumentation:** A Raman microscope is used to focus a laser on the sample and collect the scattered light.
- **Data Analysis:** The Raman spectrum of lead(II) antimonate exhibits characteristic peaks that can be used for its identification.

3. Scanning Electron Microscopy with Energy Dispersive X-ray Spectroscopy (SEM-EDS)

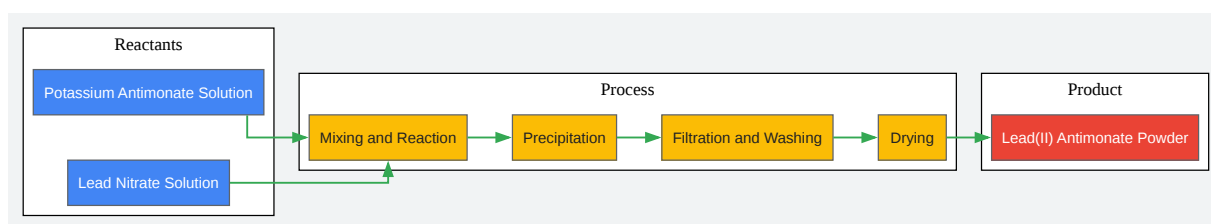
SEM provides high-resolution images of the particle morphology, while EDS allows for the determination of the elemental composition.

- **Sample Preparation:** The powder sample is mounted on an SEM stub using conductive adhesive. A conductive coating (e.g., gold or carbon) may be applied to prevent charging.
- **Instrumentation:** A scanning electron microscope equipped with an EDS detector.

- Data Analysis: SEM images reveal the size and shape of the lead(II) antimonate particles. The EDS spectrum provides a qualitative and quantitative analysis of the elemental composition, confirming the presence and ratio of lead, antimony, and oxygen.

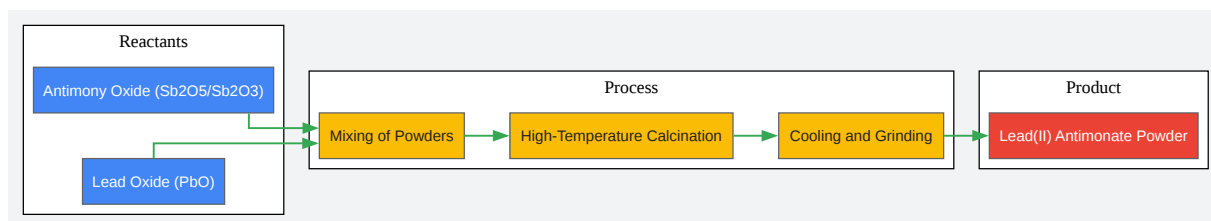
Visualizations

The following diagrams illustrate the workflows for the synthesis of lead(II) antimonate.



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Caption: Workflow for the precipitation synthesis of lead(II) antimonate.



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Caption: Workflow for the solid-state synthesis of lead(II) antimonate.

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- To cite this document: BenchChem. [Physical and chemical properties of lead(II) antimonate.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b087972#physical-and-chemical-properties-of-lead-ii-antimonate]

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